

Unveiling the Inner Workings of ANNINE-6plus: A Technical Guide

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Compound of Interest

Compound Name: ANNINE-6plus

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This in-depth technical guide explores the core mechanism of action of **ANNINE-6plus**, a highly sensitive and water-soluble voltage-sensitive dye. We delve into its biophysical properties, provide detailed experimental protocols, and present its underlying signaling pathways and workflows through clear visualizations. This document is intended to serve as a comprehensive resource for researchers and professionals in neuroscience and drug development seeking to leverage this powerful tool for optical recording of neuronal activity.

Core Mechanism of Action: The Molecular Stark Effect

ANNINE-6plus is a member of the anellated hemicyanine dye family, renowned for its high voltage sensitivity.^{[1][2]} Unlike its predecessor, ANNINE-6, which is zwitterionic and water-insoluble, **ANNINE-6plus** is a salt with a doubly positively charged chromophore and two bromide counterions.^{[1][2][3]} This modification confers excellent water solubility (around 1 mM) while maintaining strong binding to lipid membranes.^{[1][2][3][4]}

The primary mechanism of voltage sensing for **ANNINE-6plus** is the molecular Stark effect.^{[1][2][3][4]} This electrochromic mechanism describes a shift in the dye's electronic absorption and emission spectra in response to a change in the external electric field.^[5] When embedded in a neuronal membrane, the dye's chromophore aligns with the membrane's electric field. Fluctuations in the membrane potential alter this field, causing a linear shift in the dye's

excitation and emission spectra.[5] This spectral shift is then detected as a change in fluorescence intensity, providing a direct and rapid readout of voltage changes.[5][6]

This mechanism endows **ANNINE-6plus** with several key advantages:

- **High Temporal Resolution:** The response time is in the nanosecond range, limited by the fluorescence lifetime of the dye.[5][6]
- **Linear Response:** The change in fluorescence is directly proportional to the change in membrane potential.[5]
- **High Sensitivity:** It exhibits a significant fractional fluorescence change per millivolt of membrane potential change.[5]

Quantitative Data Summary

The following tables summarize the key quantitative properties of **ANNINE-6plus**, compiled from various studies.

Photophysical Properties	Value
Solubility in Water	~1 mM[1][2][3][4]
Fluorescence Lifetime	6.2 ± 0.1 ns[5]
Stokes Shift (in cell membrane)	~145 nm[5]
Excitation Maximum (in cell membrane)	~420 nm[5]
Emission Maximum (in cell membrane)	~565 nm[5]
Sensitivity ($\Delta F/F$ per 100 mV) - Single-Photon Excitation	~30% (at ~488 nm excitation)[4]
Sensitivity ($\Delta F/F$ per 100 mV) - Two-Photon Excitation	>50% (at ~1060 nm excitation)[4]
Optimal Two-Photon Excitation Wavelengths for Voltage Sensing	1020 nm or 1040 nm (at the red spectral edge of absorption)[7][8]

Experimental Protocols

Detailed methodologies are crucial for the successful application of **ANNINE-6plus**. Below are generalized protocols for cell loading and imaging.

Protocol 1: Bath Application for Bulk Loading of Tissue

This method is suitable for staining a population of cells in a tissue slice or cell culture.

- **Prepare Staining Solution:** Dissolve **ANNINE-6plus** in an appropriate aqueous buffer (e.g., artificial cerebrospinal fluid or Hanks' Balanced Salt Solution) to a final concentration of 10-20 μM .
- **Incubation:** Incubate the tissue preparation in the staining solution for 20-30 minutes at room temperature or 37°C. The optimal time and temperature may need to be determined empirically for different preparations.
- **Washing:** After incubation, wash the preparation thoroughly with fresh buffer to remove unbound dye. This is critical to reduce background fluorescence.
- **Imaging:** Proceed with imaging using either one-photon or two-photon microscopy. For optimal voltage sensitivity, excite at the red edge of the dye's absorption spectrum.^{[2][3]}

Protocol 2: Intracellular Loading via Patch Pipette or Electroporation

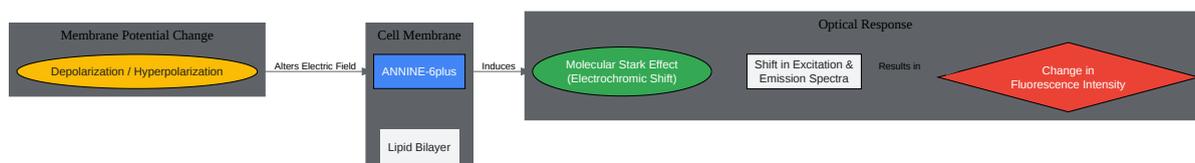
This method is used for staining single cells, allowing for detailed analysis of subcellular voltage dynamics.

- **Prepare Internal Solution:** Dissolve **ANNINE-6plus** in the intracellular solution to be used for patching or electroporation. A typical concentration is in the range of 100-500 μM .
- **Cell Loading:**
 - **Patch-Clamp:** Achieve a whole-cell patch-clamp configuration and allow the dye to diffuse from the pipette into the cell for at least 15-20 minutes.

- Single-Cell Electroporation: Use a high-resistance pipette filled with the dye solution and apply brief voltage pulses to transiently permeabilize the cell membrane, allowing dye entry.
- Imaging: After allowing for sufficient dye distribution within the cell, imaging can be performed. This method is particularly powerful when combined with two-photon microscopy for imaging dendritic voltage signals in vivo.[5][9]

Visualizations

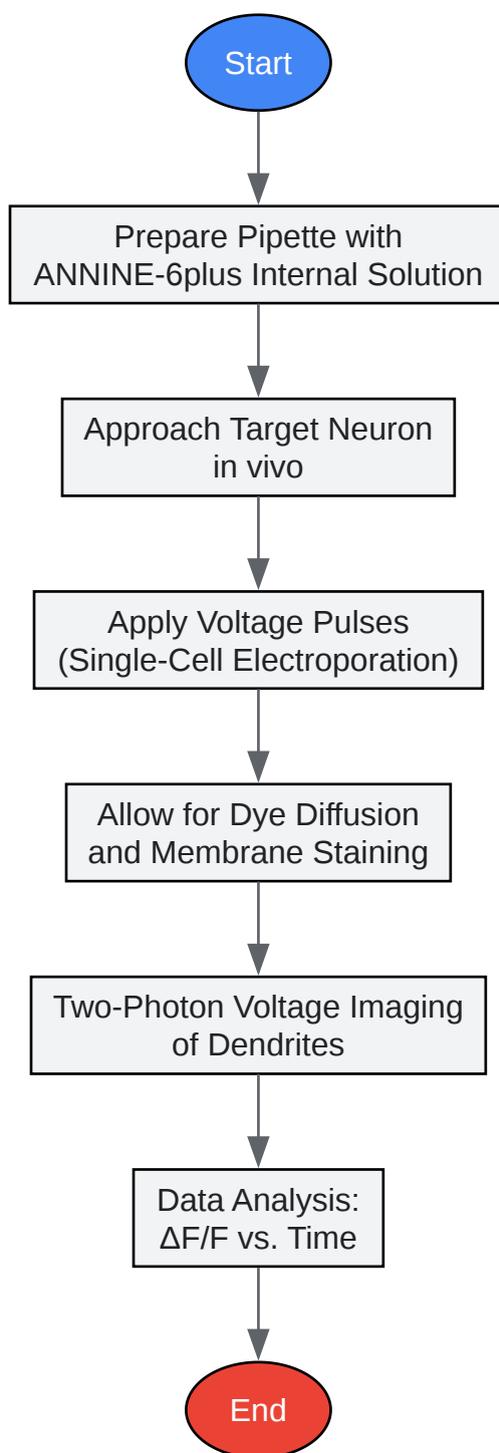
Signaling Pathway: Mechanism of Voltage Sensing



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Caption: The mechanism of **ANNINE-6plus** voltage sensing via the molecular Stark effect.

Experimental Workflow: Single-Cell Electroporation and Imaging



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Caption: Workflow for in vivo single-neuron labeling and voltage imaging with **ANNINE-6plus**.

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